

# Gentisuric Acid: A Technical Guide to Commercial Availability and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Gentisuric acid*

Cat. No.: *B1206059*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Gentisuric acid**, or N-(2,5-Dihydroxybenzoyl)glycine, is a metabolite of aspirin and a compound of interest for various research applications. This technical guide provides a comprehensive overview of its commercial availability and detailed synthesis routes. Quantitative data is presented in structured tables for easy comparison. Detailed experimental protocols for key synthesis methodologies are provided, and logical relationships in synthesis and metabolic pathways are visualized using diagrams generated with Graphviz (DOT language).

## Commercial Availability

**Gentisuric acid** is available for research purposes from specialized chemical suppliers. The primary commercial source identified is Santa Cruz Biotechnology (SCBT).

Table 1: Commercial Availability of **Gentisuric Acid**

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Catalog Number
Santa Cruz Biotechnology	Gentisuric acid	25351-24-0	C <sub>9</sub> H <sub>9</sub> NO <sub>5</sub>	211.17	sc-280034

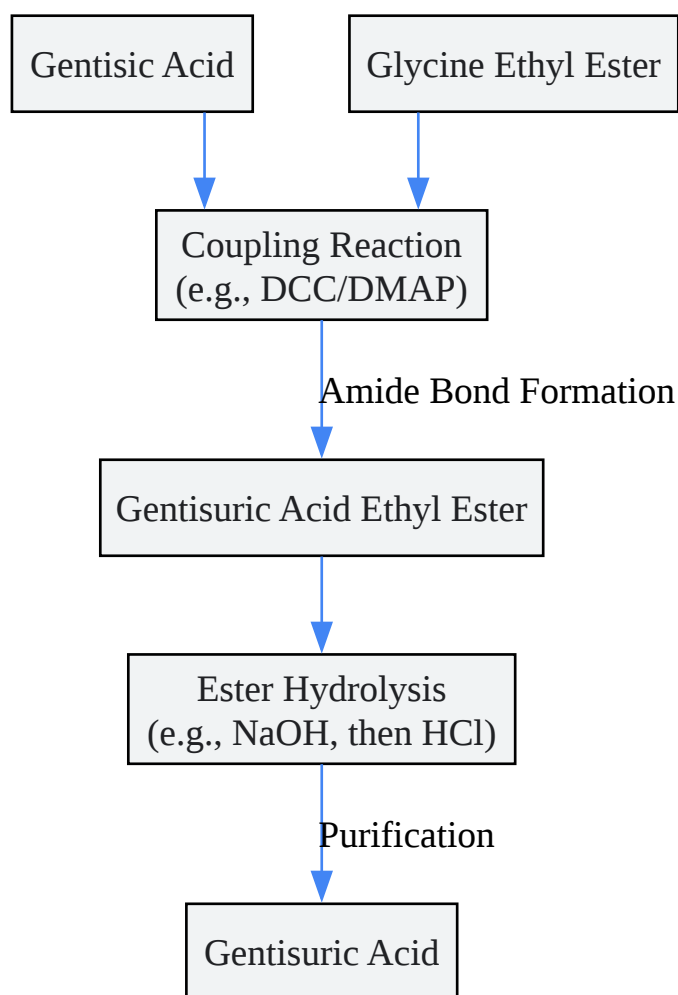
Note: Availability and catalog numbers are subject to change. It is recommended to verify with the supplier.

## Synthesis Routes

Two primary synthesis routes for **Gentisuric acid** are detailed in this guide. The first is a direct amidation of gentisic acid with glycine ethyl ester, and the second is a Schotten-Baumann reaction involving the acylation of glycine with a gentisoyl chloride intermediate.

### Synthesis Route 1: Direct Amidation of Gentisic Acid and Glycine Ethyl Ester

This route is based on the direct coupling of gentisic acid and glycine ethyl ester, followed by the hydrolysis of the resulting ester to yield **Gentisuric acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Gentisuric acid** via direct amidation.

#### Step 1: Coupling of Gentisic Acid and Glycine Ethyl Ester

- In a round-bottom flask, dissolve gentisic acid (1 equivalent) and glycine ethyl ester hydrochloride (1.1 equivalents) in a suitable aprotic solvent such as dichloromethane (DCM) or dimethylformamide (DMF).
- To this solution, add a coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC) (1.1 equivalents) and a catalytic amount of 4-dimethylaminopyridine (DMAP) (0.1 equivalents).
- Stir the reaction mixture at room temperature for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

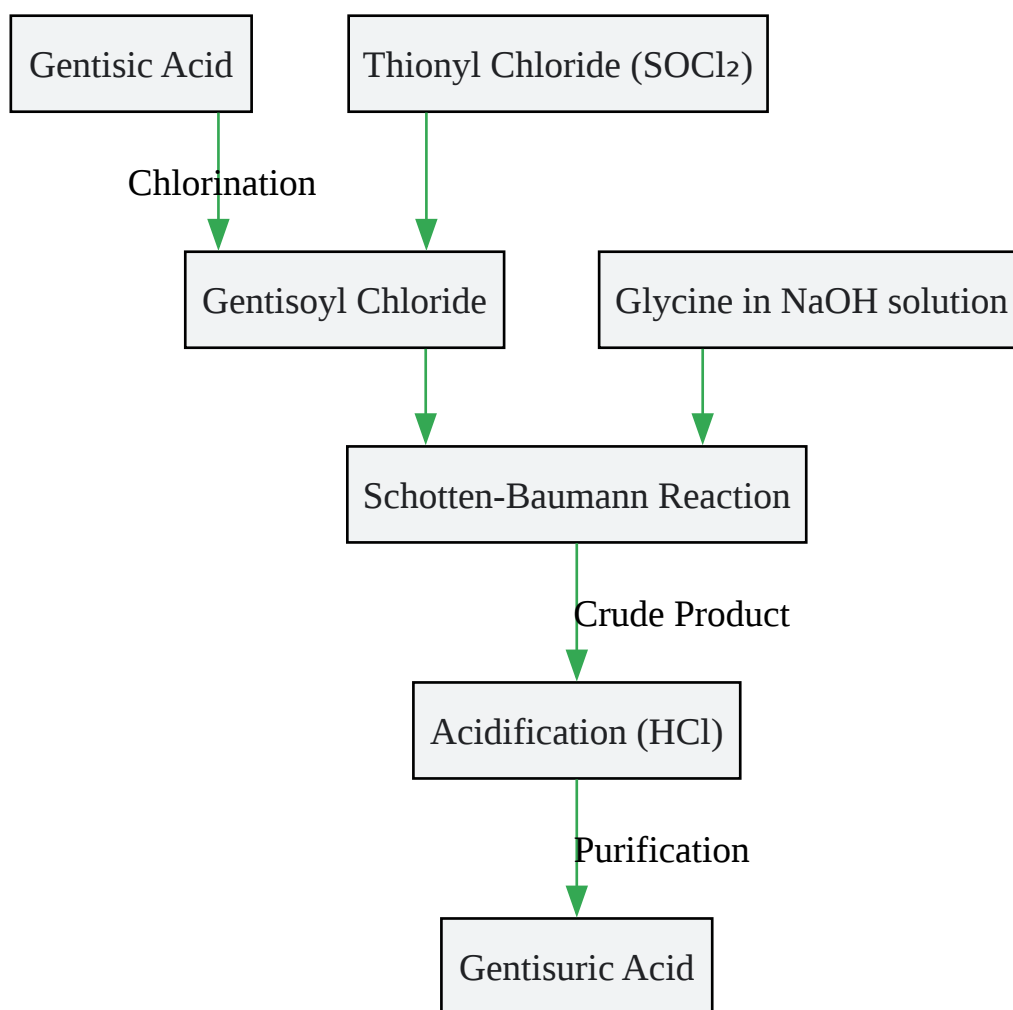
- Upon completion, filter the reaction mixture to remove the dicyclohexylurea (DCU) byproduct.
- Wash the filtrate with 1 M HCl, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Gentisuric acid** ethyl ester.

#### Step 2: Hydrolysis of **Gentisuric Acid** Ethyl Ester

- Dissolve the crude **Gentisuric acid** ethyl ester in a mixture of tetrahydrofuran (THF) and water.
- Add sodium hydroxide (1.5 equivalents) and stir the mixture at room temperature until the ester is completely hydrolyzed (monitor by TLC).
- Acidify the reaction mixture to a pH of 2-3 with 1 M HCl.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **Gentisuric acid**.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure **Gentisuric acid**.

## Synthesis Route 2: Schotten-Baumann Reaction

This alternative route involves the formation of a more reactive gentisoyl chloride intermediate, which then acylates glycine under basic conditions.



[Click to download full resolution via product page](#)

Caption: Workflow for **Gentisuric acid** synthesis via the Schotten-Baumann reaction.

#### Step 1: Preparation of Gentisoyl Chloride

- Caution: This reaction should be performed in a well-ventilated fume hood as thionyl chloride is corrosive and releases toxic fumes.
- To a round-bottom flask, add gentisic acid (1 equivalent) and an excess of thionyl chloride (SOCl<sub>2</sub>) (e.g., 5 equivalents).
- Gently reflux the mixture for 2-4 hours. The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO<sub>2</sub>).

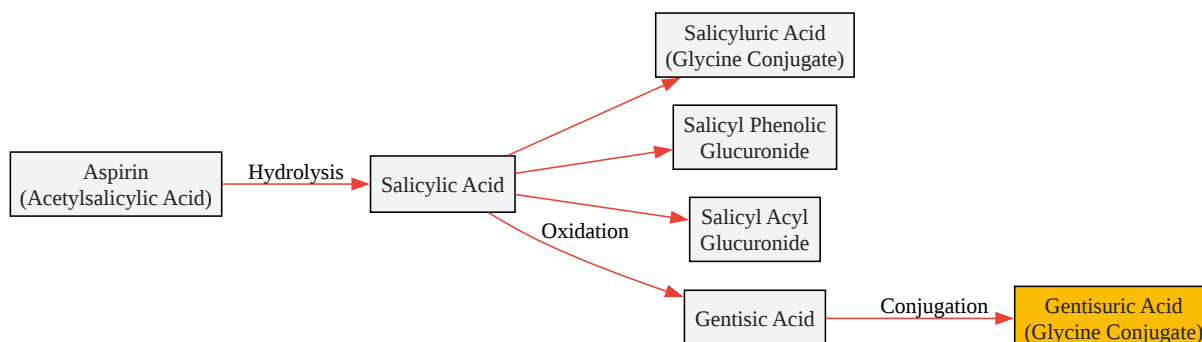
- After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure. The resulting crude gentisoyl chloride can be used in the next step without further purification.

#### Step 2: Acylation of Glycine (Schotten-Baumann Reaction)

- In a separate flask, dissolve glycine (1.2 equivalents) in a 1 M sodium hydroxide solution. Cool the solution in an ice bath.
- Slowly add the crude gentisoyl chloride (1 equivalent) to the glycine solution with vigorous stirring, while maintaining the temperature below 10°C.
- Simultaneously, add a 2 M NaOH solution dropwise to maintain the pH of the reaction mixture between 9 and 10.
- After the addition is complete, continue to stir the reaction mixture at room temperature for 1-2 hours.
- Acidify the reaction mixture to a pH of 2-3 with concentrated HCl. A precipitate of **Gentisuric acid** will form.
- Collect the precipitate by vacuum filtration and wash it with cold water.
- Recrystallize the crude product from an appropriate solvent (e.g., hot water or ethanol/water) to obtain pure **Gentisuric acid**.

## Metabolic Pathway of Aspirin

**Gentisuric acid** is a minor metabolite of aspirin (acetylsalicylic acid). Understanding its position in the metabolic pathway of this common drug is crucial for researchers in pharmacology and drug development.



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of aspirin highlighting the formation of **Gentisuric acid**.

## Conclusion

This technical guide provides essential information for researchers working with **Gentisuric acid**. The commercial availability from Santa Cruz Biotechnology offers a direct source for this compound. For researchers requiring larger quantities or custom synthesis, the detailed experimental protocols for direct amidation and the Schotten-Baumann reaction provide viable synthetic routes. The inclusion of the aspirin metabolic pathway contextualizes the biological relevance of **Gentisuric acid**. It is anticipated that this guide will serve as a valuable resource for the scientific community, facilitating further research into the properties and applications of this intriguing molecule.

- To cite this document: BenchChem. [Gentisuric Acid: A Technical Guide to Commercial Availability and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1206059#commercial-availability-and-synthesis-routes-for-gentisuric-acid\]](https://www.benchchem.com/product/b1206059#commercial-availability-and-synthesis-routes-for-gentisuric-acid)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)